

# Chemical Identification of Benzo[pqr]picene

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Benzo[pqr]picene

CAS No.: 189-96-8

Cat. No.: S1513510

Get Quote

The table below summarizes the key identifying information available for **Benzo[pqr]picene** from chemical databases [1] [2].

Property	Value
CAS Registry Number	189-96-8 [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>14</sub> [1] [2]
Molecular Weight	302.37 g/mol [2]
IUPAC Name	benzo[pqr]picene [1]
Synonym	Naphtho[1,2-a]pyrene [1]
Density	1.313 g/cm <sup>3</sup> (Calculated) [2]

## Approaches for Developing Purification Protocols

Since direct purification methods are not available, you can use the following strategies to establish a protocol for **Benzo[pqr]picene**.

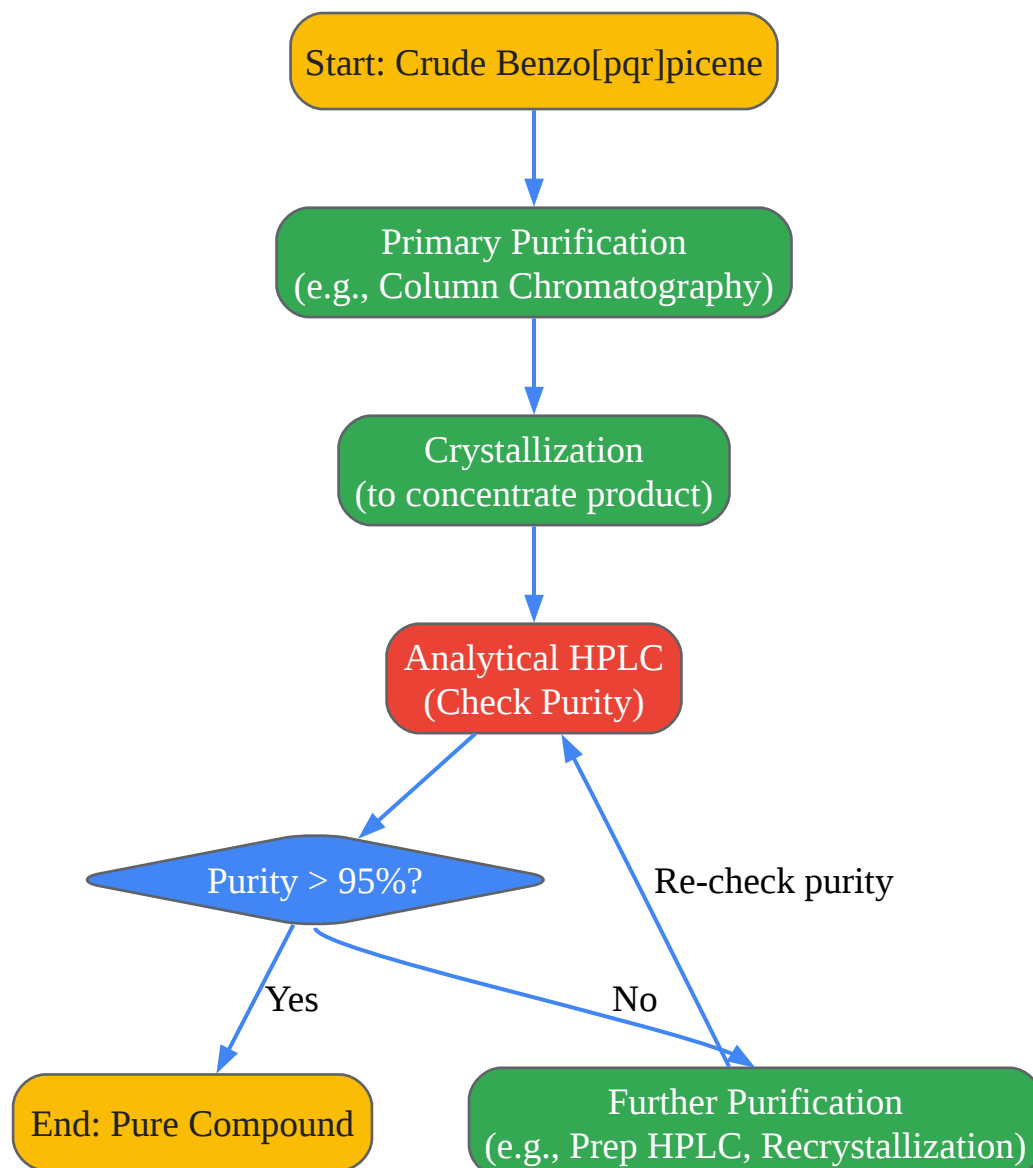
- **Leverage Analogous PAH Procedures:** The purification of Polycyclic Aromatic Hydrocarbons (PAHs) often involves shared techniques. You can adapt general methods used for high-molecular-

weight PAHs, such as **column chromatography** (using silica gel or alumina), **gel permeation chromatography**, or **recrystallization** from appropriate solvents like toluene or dimethylformamide [3].

- **Consult Specialized Suppliers:** Companies that supply rare research chemicals can be a valuable resource. For instance, Alfa Chemistry, which lists **Benzo[*pqr*]picene**, may provide technical data or recommendations upon direct inquiry [1].
- **Employ Standard Analytical Verification:** After purification, confirm the compound's identity and purity using standard techniques. The available data includes structural identifiers like **SMILES** (C2=C4C1=C3C(=CC=C1C=C2)C=C5C(=C3C=C4)C=CC6=CC=CC=C56) and **InChIKey** (VOIIGLOUBINLKK-UHFFFAOYSA-N), which are crucial for comparing analytical results [2]. Purity can be confirmed using **High-Performance Liquid Chromatography (HPLC)**.

## Suggested Workflow for Method Development

The diagram below outlines a logical workflow for developing your own purification protocol.



Click to download full resolution via product page

***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. CAS 189-96-8 Benzo [ pqr ] picene - Alfa Chemistry [alfa-chemistry.com]
2. CAS # 189-96-8, Benzo ( pqr ) Picene : more information. [chemblink.com]
3. of Benzoic Acid by Crystallization - MeitY OLABs - YouTube Purification [youtube.com]

To cite this document: Smolecule. [Chemical Identification of Benzo[pqr]picene]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1513510#benzo-pqr-picene-purification-techniques>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)